

3,4-Dimethylfuran material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethylfuran

Cat. No.: B029692

[Get Quote](#)

Material Safety Data Sheet: 3,4-Dimethylfuran

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety information for **3,4-Dimethylfuran** (CAS No. 20843-07-6), compiled from available safety data sheets and chemical databases. The information is intended for use by professionals in research and development environments.

Chemical and Physical Properties


3,4-Dimethylfuran is a colorless to pale yellow liquid.^[1] Its key physical and chemical properties are summarized in the table below.


Property	Value	Source
Molecular Formula	C ₆ H ₈ O	PubChem[2]
Molecular Weight	96.13 g/mol	PubChem[2]
CAS Number	20843-07-6	PubChem[2]
Appearance	Colorless to pale yellow clear liquid (estimated)	The Good Scents Company[3]
Boiling Point	103.0 - 104.0 °C @ 760 mmHg (estimated)	The Good Scents Company[3]
Flash Point	6.6 °C (44.0 °F) (Tag Closed Cup) (estimated)	The Good Scents Company[3]
Vapor Pressure	37.785 mmHg @ 25 °C (estimated)	The Good Scents Company[3]
Water Solubility	956.1 mg/L @ 25 °C (estimated)	The Good Scents Company[3]
logP (o/w)	2.494 (estimated)	The Good Scents Company[3]

Hazard Identification and GHS Classification

3,4-Dimethylfuran is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Pictograms:

 alt text

 alt text

Signal Word: Danger[2]

GHS Hazard Statements:[2]


- H225: Highly flammable liquid and vapor.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Precautionary Statements: A comprehensive list of precautionary statements is provided in the Safety and Handling section.

GHS Hazard Classification					
3,4-Dimethylfuran	Hazards	Highly Flammable (H225)	Skin Irritant (H315)	Eye Irritant (H319)	Respiratory Irritant (H335)

Pictograms



[Click to download full resolution via product page](#)

GHS Hazard Classification for **3,4-Dimethylfuran**.

Toxicological Information

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **3,4-Dimethylfuran** are not readily available in the searched literature. [3] The toxicological properties have not been fully investigated. [4] Information for analogous compounds suggests potential harm if swallowed, inhaled, or in contact with skin. [5]

Toxicity Endpoint	Value	Species	Route	Source
Oral Toxicity	Not determined	-	-	The Good Scents Company[3]
Dermal Toxicity	Not determined	-	-	The Good Scents Company[3]
Inhalation Toxicity	Not determined	-	-	The Good Scents Company[3]

Experimental Protocols for Safe Handling

While specific experimental protocols for **3,4-Dimethylfuran** are not documented in the search results, the following procedures are based on best practices for handling highly flammable and irritant liquids.

4.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[6]
- Ensure that eyewash stations and safety showers are readily accessible.[1]

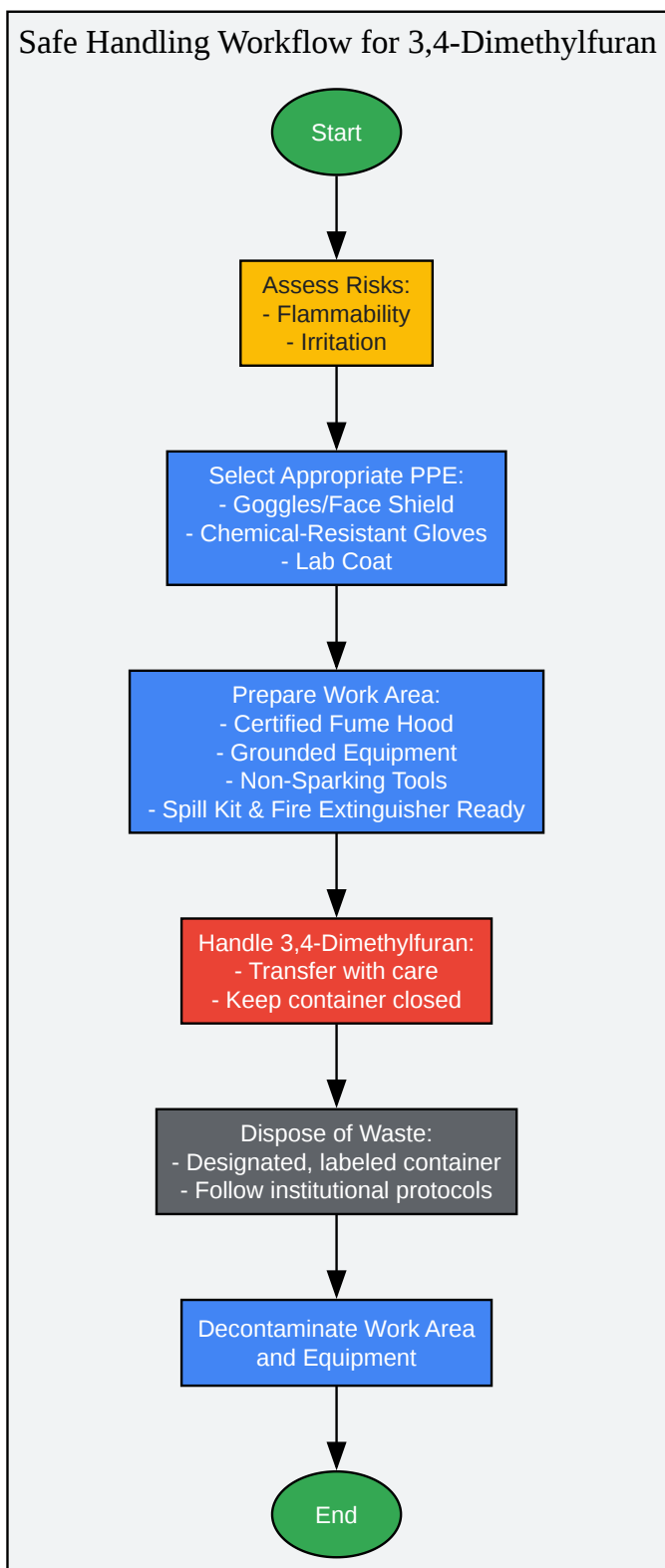
4.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat or chemical-resistant apron.[5]

- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a respirator with an organic vapor cartridge.[\[5\]](#)

4.3. Handling Procedures

- Ground and bond containers when transferring material to prevent static discharge.[\[4\]](#)[\[5\]](#)
- Use non-sparking tools.[\[4\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Avoid ingestion and inhalation.[\[4\]](#)



[Click to download full resolution via product page](#)

A logical workflow for the safe handling of **3,4-Dimethylfuran**.

First Aid Measures

In case of exposure to **3,4-Dimethylfuran**, follow these first aid procedures.

Exposure Route	First Aid Measures	Source
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	Thermo Fisher Scientific[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention.	Thermo Fisher Scientific[1], Sigma-Aldrich[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	Thermo Fisher Scientific[1], Sigma-Aldrich[6]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.	Thermo Fisher Scientific[1], Sigma-Aldrich[6]

Fire-Fighting Measures

Suitable Extinguishing Media:[1]

- Dry chemical
- Carbon dioxide (CO₂)
- Alcohol-resistant foam

- Water spray may be used to cool closed containers.

Unsuitable Extinguishing Media: Do not use a solid water stream as it may spread the fire.[4]

Specific Hazards:[1][4]

- Highly flammable liquid and vapor.
- Vapors are heavier than air and may travel to a source of ignition and flash back.
- Containers may explode when heated.
- Hazardous combustion products include carbon monoxide and carbon dioxide.

Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Wear appropriate personal protective equipment.[1]
- Environmental Precautions: Prevent entry into waterways, sewers, basements, or confined areas.[4]
- Methods for Cleaning Up: Absorb spill with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Use spark-proof tools and explosion-proof equipment.[1][4]

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep container tightly closed. This substance is classified as a Dangerous Good for transport and may require special shipping arrangements.[1][7]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Waste should be handled as hazardous.[6]

Ecological Information

Specific ecotoxicity data for **3,4-Dimethylfuran** is not available in the searched literature. General information for analogous compounds suggests that it will likely be mobile in the environment due to its volatility.^[1] It is not expected to be readily biodegradable. No information on bioaccumulation potential was found.

Ecotoxicity Endpoint	Value	Species	Source
Aquatic Toxicity	Not determined	-	-
Persistence and Degradability	Not determined	-	-
Bioaccumulative Potential	Not determined	-	-

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) provided by the manufacturer. Users should consult the original SDS for the most current and comprehensive safety information. All chemical handling should be performed by trained personnel in a controlled environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
- 2. 3,4-Dimethylfuran | C₆H₈O | CID 34338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,4-dimethyl furan, 20843-07-6 [thegoodscentcompany.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. benchchem.com [benchchem.com]

- 6. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 7. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- To cite this document: BenchChem. [3,4-Dimethylfuran material safety data sheet (MSDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b029692#3-4-dimethylfuran-material-safety-data-sheet-msds-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com